

Personal protective equipment for handling 1H,1H,2'H-Perfluorodipropyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H,1H,2'H-Perfluorodipropyl ether

Cat. No.: B095083

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Technical Support Center: 1H,1H,2'H-Perfluorodipropyl Ether

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and use of **1H,1H,2'H-Perfluorodipropyl ether** (CAS No. 1000-28-8).

Frequently Asked Questions (FAQs)

Q1: What is **1H,1H,2'H-Perfluorodipropyl ether** and what are its primary hazards?

1H,1H,2'H-Perfluorodipropyl ether is a fluorinated ether.^[1] Its primary hazards, as identified in safety data sheets, include being an irritant that can cause serious eye irritation and may lead to an allergic skin reaction.^[2]

Q2: What are the basic physical and chemical properties of this compound?

Key properties are summarized in the table below.

Property	Value
Molecular Formula	C6H3F11O
Molecular Weight	300.07 g/mol
Boiling Point	81.3°C to 87.5°C at 760 mmHg[3][4]
Density	Approximately 1.543 to 1.5844 g/cm³[3][4]
Appearance	Liquid
Flash Point	None

Q3: What personal protective equipment (PPE) is mandatory when handling this chemical?

Appropriate PPE is crucial for safe handling. The following are required:

- Eye Protection: Wear protective safety goggles.[2]
- Hand Protection: Wear chemical-resistant gloves.[2]
- Skin and Body Protection: Wear protective clothing and chemical-resistant boots.[2]

Q4: What are the proper storage and handling procedures?

To ensure safety and maintain the integrity of the chemical, follow these procedures:

- Keep the container tightly closed.[2]
- Store in a cool, dry, and well-ventilated place.[2]
- Avoid breathing dust or vapor.[2]
- Do not get in eyes, on skin, or on clothing.[2]
- Ensure a safety shower and eye wash station are readily available.[2]

Troubleshooting Guide

Issue 1: I have accidentally splashed **1H,1H,2'H-Perfluorodipropyl ether** on my skin or in my eyes.

- Skin Contact: Immediately wash the affected area with plenty of water and non-abrasive soap.[2] Seek medical attention if irritation or an allergic reaction develops.[2]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, keeping the eyes open.[2] If present, remove contact lenses and continue rinsing.[2] Seek immediate medical attention.

Issue 2: A small amount of **1H,1H,2'H-Perfluorodipropyl ether** has spilled in the laboratory.

For small spills, follow these steps:

- Wear the appropriate personal protective equipment, including a respirator, impervious boots, and heavy rubber gloves.[2]
- Absorb the liquid material with an inert absorbent material.[2]
- Scoop up the absorbed material and place it into an appropriate, closed container for disposal.[2]
- Ventilate the area of the spill.[2]
- Wash the spill area thoroughly after the material has been collected.[2]

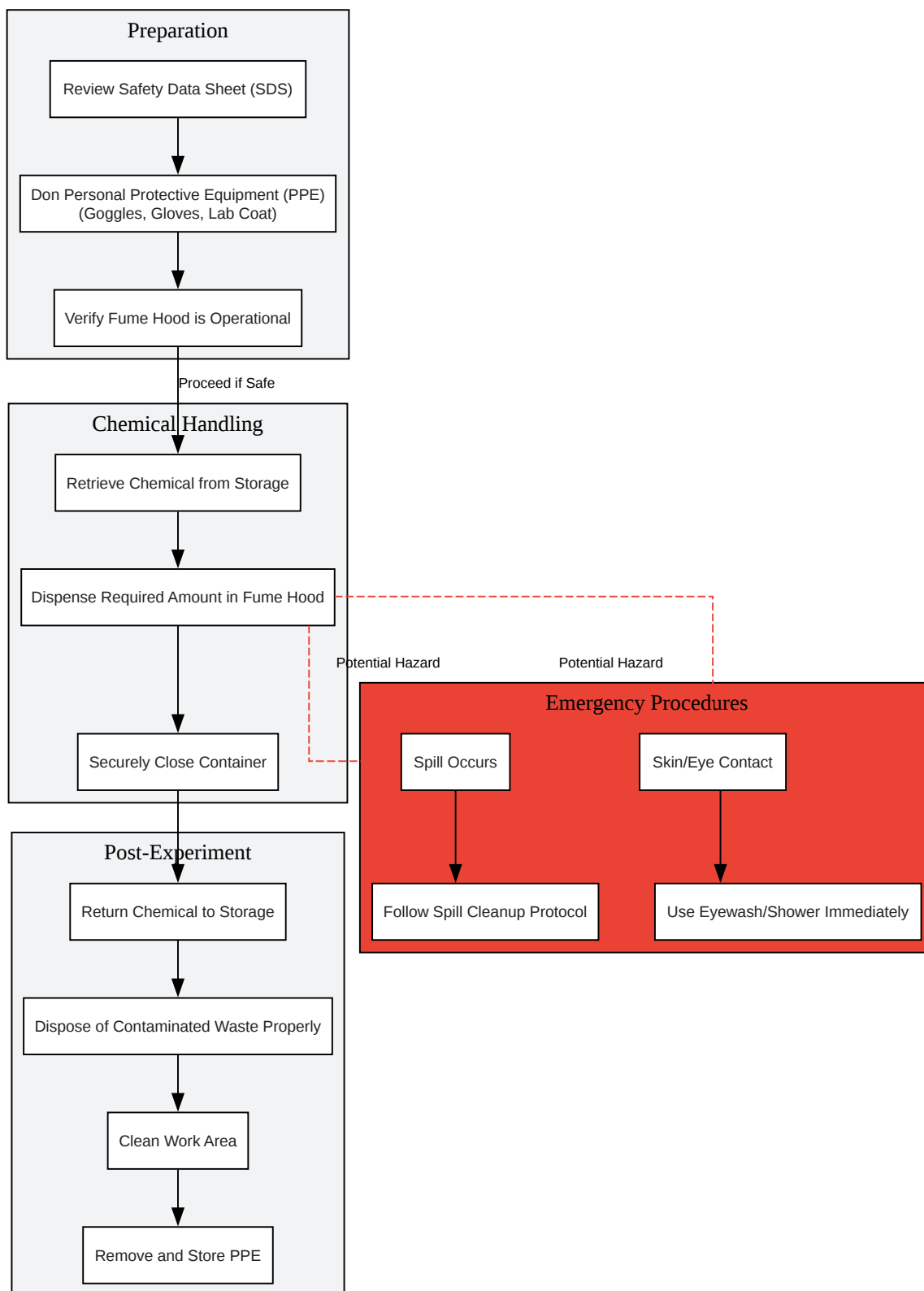
Issue 3: I am concerned about inhalation exposure.

This material can be irritating to the mucous membranes and upper respiratory tract.[2]

- Preventative Measures: Always handle this chemical in a well-ventilated area. For procedures with a higher risk of vapor generation, use a chemical fume hood.[2]
- In Case of Inhalation: If breathing is difficult, move the affected person to fresh air and administer oxygen if necessary.[2] Seek medical attention.[2]

Experimental Workflow & Safety Protocols

The following diagram outlines the standard workflow for handling **1H,1H,2'H-Perfluorodipropyl ether** in a laboratory setting, incorporating mandatory safety checks.



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Caption: Workflow for Safe Handling of **1H,1H,2'H-Perfluorodipropyl Ether**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1H,1H,2'H-Perfluorodipropyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095083#personal-protective-equipment-for-handling-1h-1h-2-h-perfluorodipropyl-ether\]](https://www.benchchem.com/product/b095083#personal-protective-equipment-for-handling-1h-1h-2-h-perfluorodipropyl-ether)

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